

Chemical Profile and the Importance of

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Compound of Interest

Compound Name: (-)-Pyraclufos
CAS No.: 1374255-23-8
Cat. No.: B12726557

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Pyraclufos contains a phosphorus-sulfur (P=S) bond, a pyrazole heterocyclic ring, and a chlorophenyl group[3]. The presence of an asymmetrically substituted phosphorus center dictates the molecule's spatial orientation when interacting with biological macromolecules, leading to

The Bioactivation Pathway: Cytochrome P450-Mediated Oxidative Desulfuration

A critical misconception in organothiophosphate evaluation is assuming the parent compound is the primary toxicant. **(-)-Pyraclufos** is, in fact, a pro-insecticide. The stereochemistry at this phosphorus center dictates the molecule's spatial orientation when interacting with biological macromolecules, leading to

Causality of Activation: Upon ingestion or contact, the lipophilic **(-)-pyraclufos** penetrates the insect cuticle and reaches tissues rich in Cytochrome P450. These enzymes catalyze an oxidative desulfuration reaction, replacing the sulfur atom with oxygen to form **(-)-pyraclufos-oxon (P=O)**[3]. The oxon is highly electrophilic and binds to the active site of the enzyme.

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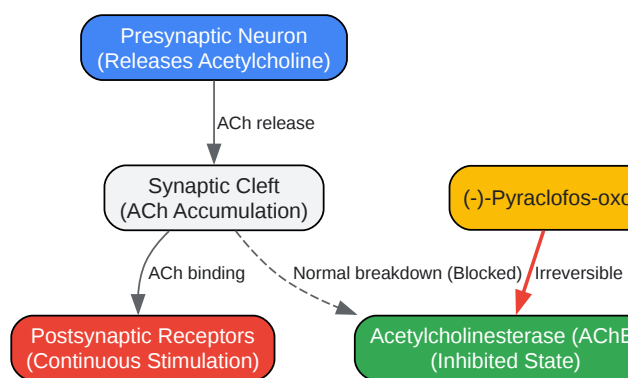
Cytochrome P450-mediated bioactivation of **(-)-pyraclufos** to its active oxon form.

Target Site Interaction: Irreversible Acetylcholinesterase (AChE) Inhibition

The definitive mechanism of action for **(-)-pyraclufos-oxon** is the disruption of the insect nervous system via the inhibition of acetylcholinesterase (AChE). The oxon reacts with the active site of AChE, forming a stable covalent bond and releasing acetate and choline.

Mechanism of Inhibition: The **(-)-pyraclufos-oxon** acts as a hemisubstrate. It binds to the catalytic triad of AChE, specifically phosphorylating the hydroxyl group of the serine. Following ACh hydrolysis, the dephosphorylation of the enzyme is extremely slow—effectively rendering the inhibition irreversible[3].

Physiological Consequence: This blockade causes a massive accumulation of acetylcholine in the synaptic cleft[5]. The postsynaptic receptors are continuously stimulated, leading to paralysis and death of the insect[5].

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Disruption of cholinergic synaptic transmission by **(-)-pyraclofos**-oxon.

Enantioselective Toxicity: The Superiority of the (-)-Enantiomer

The spatial configuration of the (-)-enantiomer allows for optimal alignment within the narrow gorge of the cholinesterase active site. Research demonstrating the enantioselective toxicity of pyraclofos by evaluating related serine esterases revealed that **(-)-pyraclofos** is approximately 15 times more potent in its inhibitory capacity than its (+)-counterpart. The true kinetic potential of the active isomer.

Table 1: Comparative Enantioselective Properties of Pyraclofos

Property / Metric	(-)-Pyraclofos	(+)-Pyraclofos
Optical Rotation	Levorotatory (-)	Dextrorotatory (+)
Cholinesterase Inhibition Potency	High (Primary active isomer)	Low (~15x less potent)[2]
Aquatic Toxicity (D. magna LC50)	Lower toxicity[2]	Higher toxicity (~6x more)[2]
Metabolic Activation Requirement	Yes (Requires P450)	Yes (Requires P450)

Note: The inverse relationship between in vitro enzyme inhibition and in vivo aquatic toxicity highlights the complex toxicokinetics (e.g., differential metabolism).

Field-Proven Experimental Protocols

To validate the mechanism of action of **(-)-pyraclofos**, researchers must utilize self-validating assay systems. The following protocols are designed to quantify the direct inhibitory potency of the (-)-enantiomer.

Protocol A: In Vitro AChE Inhibition Kinetics (Modified Ellman's Assay)

Purpose: To quantify the direct inhibitory potency (IC₅₀) of **(-)-pyraclofos**-oxon on insect AChE. **Causality Check:** We utilize insect head homogenate to generate the oxon form (synthesized or metabolically generated beforehand), as the parent thiono form will yield artificially low inhibition rates in a cell-free assay.

- Enzyme Preparation:** Decapitate susceptible insects (e.g., *Musca domestica*) and homogenize heads in 0.1 M sodium phosphate buffer (pH 7.4) containing 1 mM EDTA and 1 mM DTT. Centrifuge at 10,000g for 10 minutes at 4°C. Collect the supernatant.
- Inhibitor Incubation:** In a 96-well microplate, add 10 µL of varying concentrations of **(-)-pyraclofos**-oxon (dissolved in acetone, final solvent concentration ≤ 0.1%).
- Time-Dependent Phosphorylation:** Incubate the mixture at 25°C for exactly 15 minutes. **Scientific Rationale:** Organophosphate inhibition is time-dependent and follows a two-step process (formation of a phosphorylated enzyme intermediate followed by dephosphorylation to a stable covalent complex).
- Substrate Addition:** Add 100 µL of a reaction mixture containing 0.5 mM acetylthiocholine iodide (ATCh) and 0.3 mM 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB).
- Kinetic Measurement:** Measure the increase in absorbance at 412 nm continuously for 5 minutes using a microplate reader. The rate of color formation is proportional to the activity of AChE.
- Data Analysis:** Plot residual activity versus log[inhibitor] to calculate the precise IC₅₀ value.

Protocol B: Cytochrome P450-Mediated Bioactivation Assay

Purpose: To demonstrate that (-)-pyraclofos requires P450-mediated oxidative desulfuration to become highly toxic. Causality Check: By running parallelly links P450 activity to the generation of the toxic oxon metabolite.

- Microsome Isolation: Dissect insect midguts and homogenize in a buffer containing DTT and protease inhibitors. Perform differential centrifugation, and resuspend in a storage buffer.
- Reaction Setup: Combine insect microsomes, 1 mM (-)-pyraclofos (parent P=S form), and an NADPH-regenerating system (NADP+, glucose-6-phosphate dehydrogenase, and glucose).
- Incubation & Arrest: Incubate at 30°C for 30 minutes. Stop the reaction by adding an equal volume of ice-cold acetonitrile.
- Validation: Centrifuge to precipitate proteins. Analyze the supernatant via LC-MS/MS to quantify the depletion of (-)-pyraclofos and the formation of the oxon metabolite.
- Biological Confirmation: Apply the resulting supernatant to the Ellman's Assay (Protocol A). The NADPH-treated samples will show significantly higher catalytic activity than the control, indicating a causal factor for neurotoxicity.

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